

An In-depth Technical Guide to Methyl 3-bromo-2-methylbenzoate

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Compound of Interest

Compound Name: **Methyl 3-bromo-2-methylbenzoate**

Cat. No.: **B137484**

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 99548-54-6 (Note: The CAS number 104332-63-0 provided in the topic is not commonly associated with this compound in scientific literature and databases.)

Introduction

Methyl 3-bromo-2-methylbenzoate is a halogenated aromatic ester that serves as a crucial building block in organic synthesis. Its utility is particularly pronounced in the fields of medicinal chemistry and drug development, where the strategic placement of its bromo and methyl functionalities allows for versatile downstream chemical modifications. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, spectroscopic characterization, and applications, with a focus on its role in the development of novel therapeutics.

Physicochemical Properties

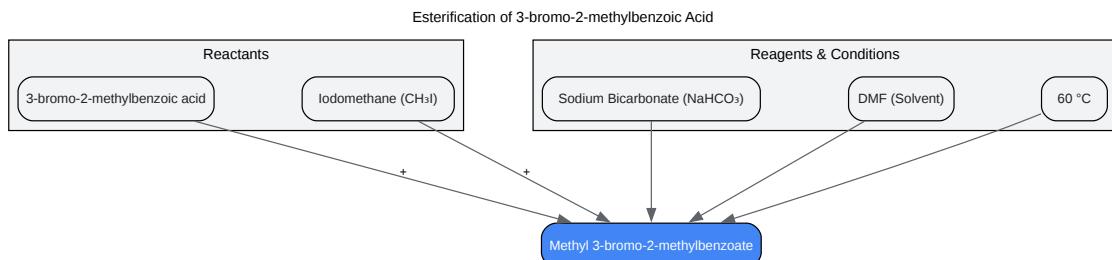
The key physicochemical properties of **Methyl 3-bromo-2-methylbenzoate** are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|-------------------|--|---|
| Molecular Formula | C ₉ H ₉ BrO ₂ | [1] |
| Molecular Weight | 229.07 g/mol | [1] |
| Appearance | White to light yellow powder or solid | [1] [2] |
| Melting Point | 29-31 °C | [3] |
| Boiling Point | 140 °C at 21 mmHg | [4] |
| Density | 1.4 ± 0.1 g/cm ³ | [3] |
| Solubility | Soluble in chloroform and other organic solvents. Slightly soluble in water. | [1] |

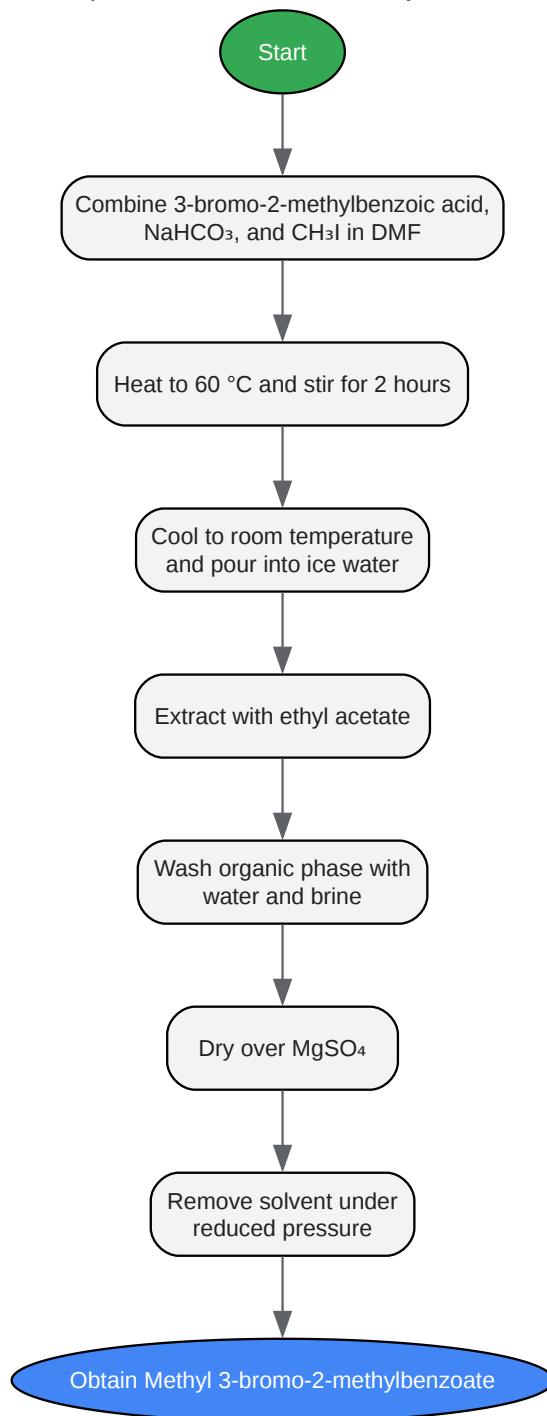
Synthesis

Methyl 3-bromo-2-methylbenzoate is typically synthesized from its corresponding carboxylic acid, 3-bromo-2-methylbenzoic acid, through esterification.

General Reaction Scheme



Experimental Workflow for Synthesis



Role in Sonidegib Synthesis

3-bromo-2-methylbenzoic acid
(precursor to the title compound)

Suzuki Coupling

Biphenyl Intermediate

Acylation

Sonidegib (Odomzo)

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References

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